

A Comparative Guide to the Structure-Activity Relationship of Difluoromethyl Pyrazole Fungicides

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Compound of Interest

Compound Name: *1-Difluoromethyl-3-methyl-1H-pyrazole-4-sulfonyl chloride*

Cat. No.: *B1309672*

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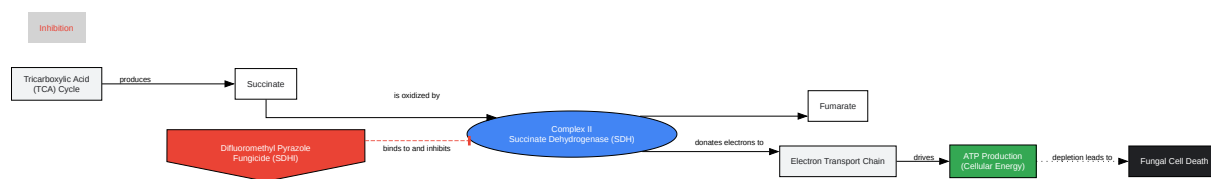
For Researchers, Scientists, and Drug Development Professionals

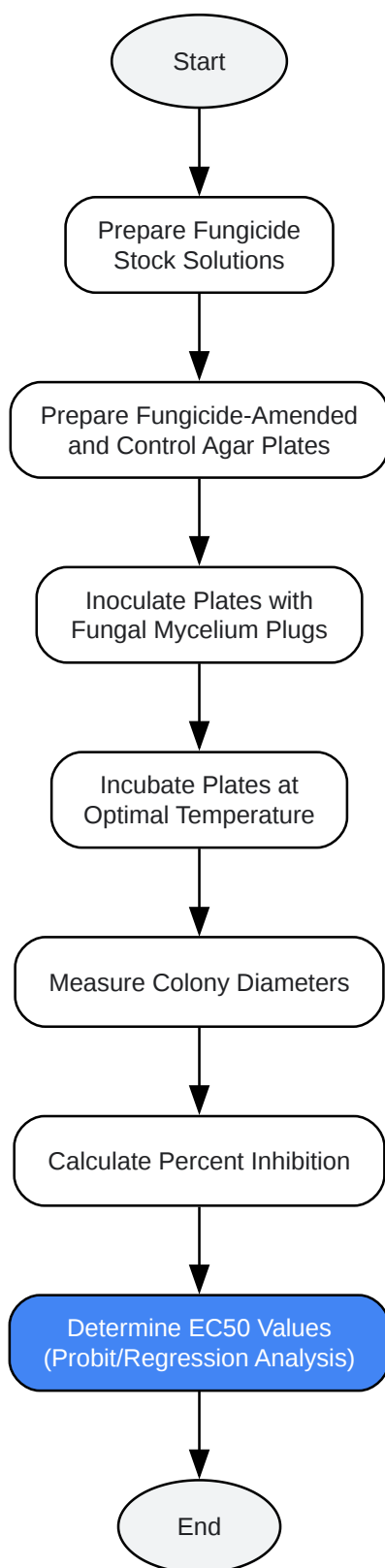
This guide provides an objective comparison of the performance of difluoromethyl pyrazole fungicides, a prominent class of agricultural and pharmaceutical antifungal agents. By examining their structure-activity relationships (SAR), this document aims to provide valuable insights for the development of novel, more effective fungicides. The information presented is supported by experimental data from peer-reviewed studies.

Mechanism of Action: Succinate Dehydrogenase Inhibition

Difluoromethyl pyrazole fungicides primarily act as succinate dehydrogenase inhibitors (SDHIs).^{[1][2]} They target Complex II of the mitochondrial respiratory chain, a critical enzyme in both the tricarboxylic acid (TCA) cycle and the electron transport chain.^{[1][3][4]} By binding to the ubiquinone binding site (Qp site) of the SDH enzyme, these fungicides block the oxidation of succinate to fumarate.^{[5][6]} This disruption of cellular respiration leads to a depletion of ATP, the primary energy currency of the cell, ultimately resulting in fungal cell death.^[4]

The following diagram illustrates the mechanism of action of difluoromethyl pyrazole fungicides.





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References

- 1. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 2. benchchem.com [benchchem.com]
- 3. Inhibition of Succinate Dehydrogenase by Pesticides (SDHIs) and Energy Metabolism [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Discovery of succinate dehydrogenase candidate fungicides via lead optimization for effective resistance management of *Fusarium oxysporum* f. sp. *capsici* - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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